

A Technical Guide to Levofloxacin Glucuronide: Synthesis, Characterization, and Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Levofloxacin Glucuronide
CAS No.:	160962-46-9
Cat. No.:	B601389

[Get Quote](#)

This guide provides an in-depth exploration of **levofloxacin glucuronide**, the primary phase II metabolite of the broad-spectrum fluoroquinolone antibiotic, levofloxacin. Tailored for researchers, medicinal chemists, and drug metabolism scientists, this document delineates the critical chemical data, metabolic pathway, and analytical methodologies pertinent to the study of this significant metabolite.

Introduction: The Metabolic Fate of Levofloxacin

Levofloxacin, the levorotatory isomer of ofloxacin, is a widely prescribed antibiotic valued for its extensive activity against both Gram-positive and Gram-negative bacteria.[1] Its mechanism of action involves the inhibition of bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, transcription, repair, and recombination.[2] While levofloxacin is primarily excreted unchanged in the urine (approximately 87% within 48 hours), a portion of the administered dose undergoes metabolism.[3]

The metabolic transformation of levofloxacin is limited, with less than 5% of a dose being recovered as the desmethyl and N-oxide metabolites.[3] However, a crucial metabolic route for many xenobiotics, including fluoroquinolones, is conjugation with glucuronic acid. This process,

known as glucuronidation, is a major Phase II biotransformation reaction that enhances the water solubility of compounds, thereby facilitating their excretion.[4] **Levofloxacin glucuronide** is the product of this pathway, representing a key molecule in understanding the complete pharmacokinetic and dispositional profile of the parent drug.

Chemical and Physical Properties of Levofloxacin Glucuronide

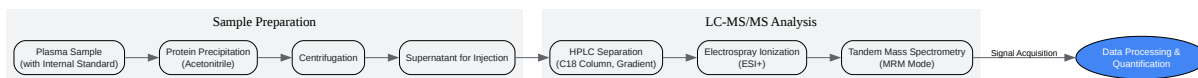
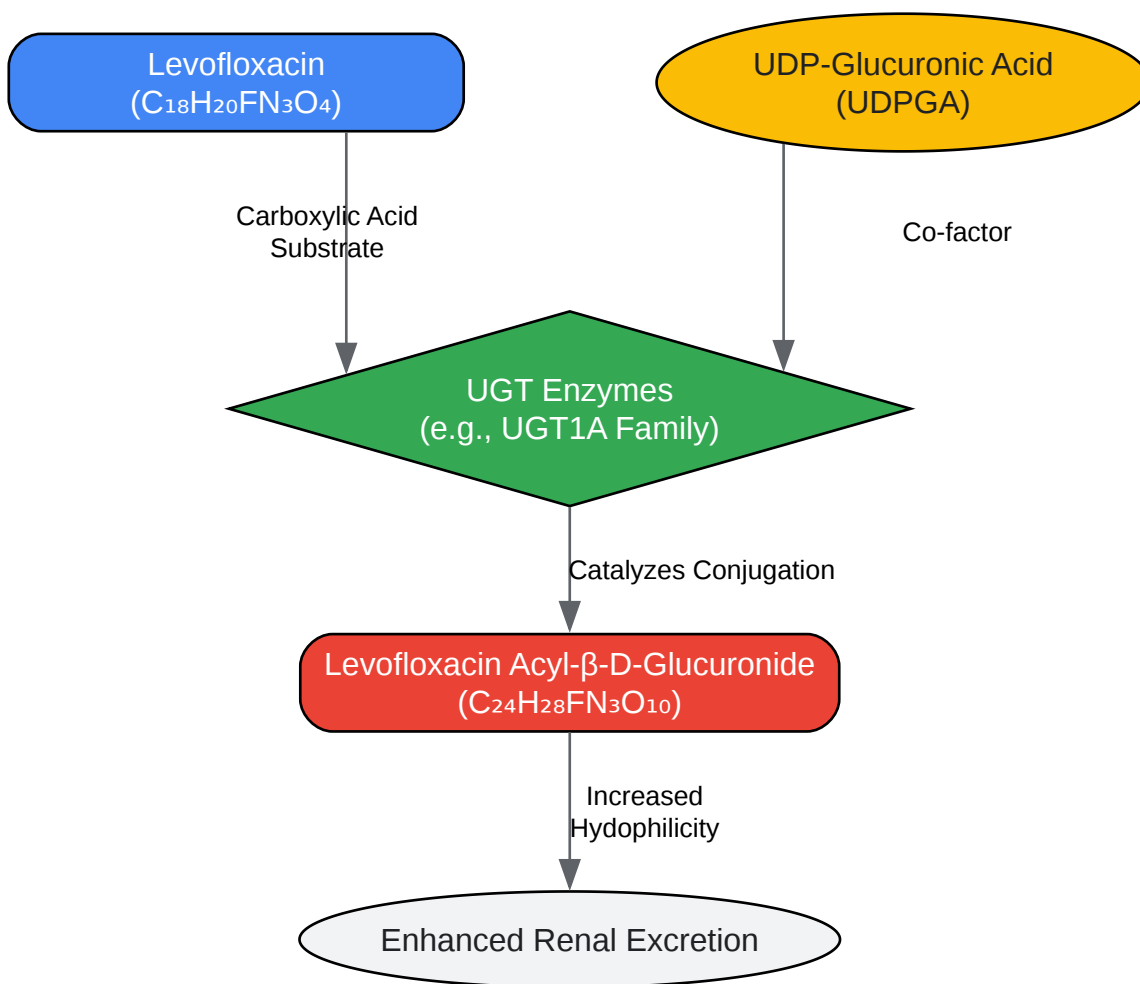
The conjugation of glucuronic acid to the carboxylic acid moiety of levofloxacin results in the formation of an acyl glucuronide. This transformation significantly alters the physicochemical properties of the parent molecule, most notably its polarity and molecular weight.

Property	Levofloxacin (Parent Drug)	Levofloxacin Acyl-β-D-Glucuronide (Metabolite)
CAS Number	100986-85-4	160962-46-9
Molecular Formula	C ₁₈ H ₂₀ FN ₃ O ₄	C ₂₄ H ₂₈ FN ₃ O ₁₀
Molecular Weight	361.37 g/mol	537.49 g/mol
Appearance	White to faint yellow powder	White to Pale Yellow Solid
Synonyms	L-Ofloxacin, Levaquin	Levofloxacin-Acyl-D-Glucuronide

The Glucuronidation Pathway of Levofloxacin

The enzymatic conjugation of levofloxacin with glucuronic acid is catalyzed by a superfamily of enzymes known as uridine 5'-diphospho-glucuronosyltransferases (UGTs).[5] These enzymes transfer a glucuronic acid moiety from the activated co-factor, uridine 5'-diphosphoglucuronic acid (UDPGA), to the levofloxacin molecule.

This metabolic process is a critical detoxification pathway, converting the relatively lipophilic parent drug into a more hydrophilic and readily excretable metabolite. The specific UGT isoforms responsible for levofloxacin glucuronidation in humans have not been definitively elucidated but are likely members of the UGT1A and UGT2B subfamilies, which are known to catalyze the glucuronidation of a wide array of drugs and other xenobiotics.[5]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. galaxypub.co \[galaxypub.co\]](https://galaxypub.co)
- [2. An LC-MS/MS method for the simultaneous determination of 18 antibacterial drugs in human plasma and its application in therapeutic drug monitoring - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [3. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [4. bocsci.com \[bocsci.com\]](https://www.bocsci.com)
- [5. apexbt.com \[apexbt.com\]](https://www.apexbt.com)
- To cite this document: BenchChem. [A Technical Guide to Levofloxacin Glucuronide: Synthesis, Characterization, and Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b601389/docs#a-technical-guide-to-levofloxacin-glucuronide-synthesis-characterization-and-analysis\]](https://www.benchchem.com/product/b601389/docs#a-technical-guide-to-levofloxacin-glucuronide-synthesis-characterization-and-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check